

Application Note: HPLC Analysis of 1,4-Bis(2-hydroxy-2-propyl)benzene

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Compound of Interest

Compound Name: 1,4-Bis(2-hydroxy-2-propyl)benzene

Cat. No.: B181659

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Introduction

1,4-Bis(2-hydroxy-2-propyl)benzene, also known as p-di(2-hydroxy-2-propyl)benzene, is a chemical intermediate used in the synthesis of various polymers and pharmaceutical compounds. Its purity is crucial for the quality and safety of the final products. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for the quantitative determination of **1,4-Bis(2-hydroxy-2-propyl)benzene** and its related impurities. This document provides a detailed protocol for the analysis of **1,4-Bis(2-hydroxy-2-propyl)benzene** using a reverse-phase HPLC method.

Principle

This method utilizes reverse-phase chromatography, where the stationary phase is nonpolar and the mobile phase is polar. The separation is based on the differential partitioning of the analyte and its impurities between the stationary and mobile phases. A C18 column can be employed for this purpose. The mobile phase consists of a mixture of an organic solvent (acetonitrile) and an aqueous solution containing an acid (phosphoric acid) to ensure good peak shape and resolution. Detection is performed using a UV detector, as the benzene ring in the molecule absorbs UV light.

Experimental Protocol

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A reverse-phase C18 column (e.g., Newcrom R1 or equivalent), 4.6 x 150 mm, 5 µm particle size.^[1]
- Mobile Phase: Acetonitrile and water with phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid can be used instead of phosphoric acid.^{[1][2]}
- Solvents: HPLC grade acetonitrile, water, and phosphoric acid.
- Standard: **1,4-Bis(2-hydroxy-2-propyl)benzene** reference standard.
- Sample Diluent: A mixture of acetonitrile and water, similar in composition to the initial mobile phase.

Chromatographic Conditions

A summary of the chromatographic conditions is provided in the table below.

Parameter	Condition
Column	Newcrom R1 (or equivalent C18), 4.6 x 150 mm, 5 µm
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Gradient	Isocratic or Gradient (e.g., 50:50 A:B)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	220 nm or 254 nm
Injection Volume	10 µL

Sample and Standard Preparation

Standard Preparation:

- Accurately weigh about 10 mg of **1,4-Bis(2-hydroxy-2-propyl)benzene** reference standard into a 10 mL volumetric flask.
- Dissolve and dilute to volume with the sample diluent to obtain a stock solution of approximately 1 mg/mL.
- Further dilute the stock solution with the sample diluent to prepare working standards at desired concentrations (e.g., for linearity curve).

Sample Preparation:

- Accurately weigh a sample containing **1,4-Bis(2-hydroxy-2-propyl)benzene** and dissolve it in the sample diluent to achieve a final concentration of approximately 1 mg/mL.
- Ensure the sample is completely dissolved, using sonication if necessary.
- Filter the sample solution through a 0.45 µm syringe filter before injecting into the HPLC system to prevent column blockage.

Method Validation

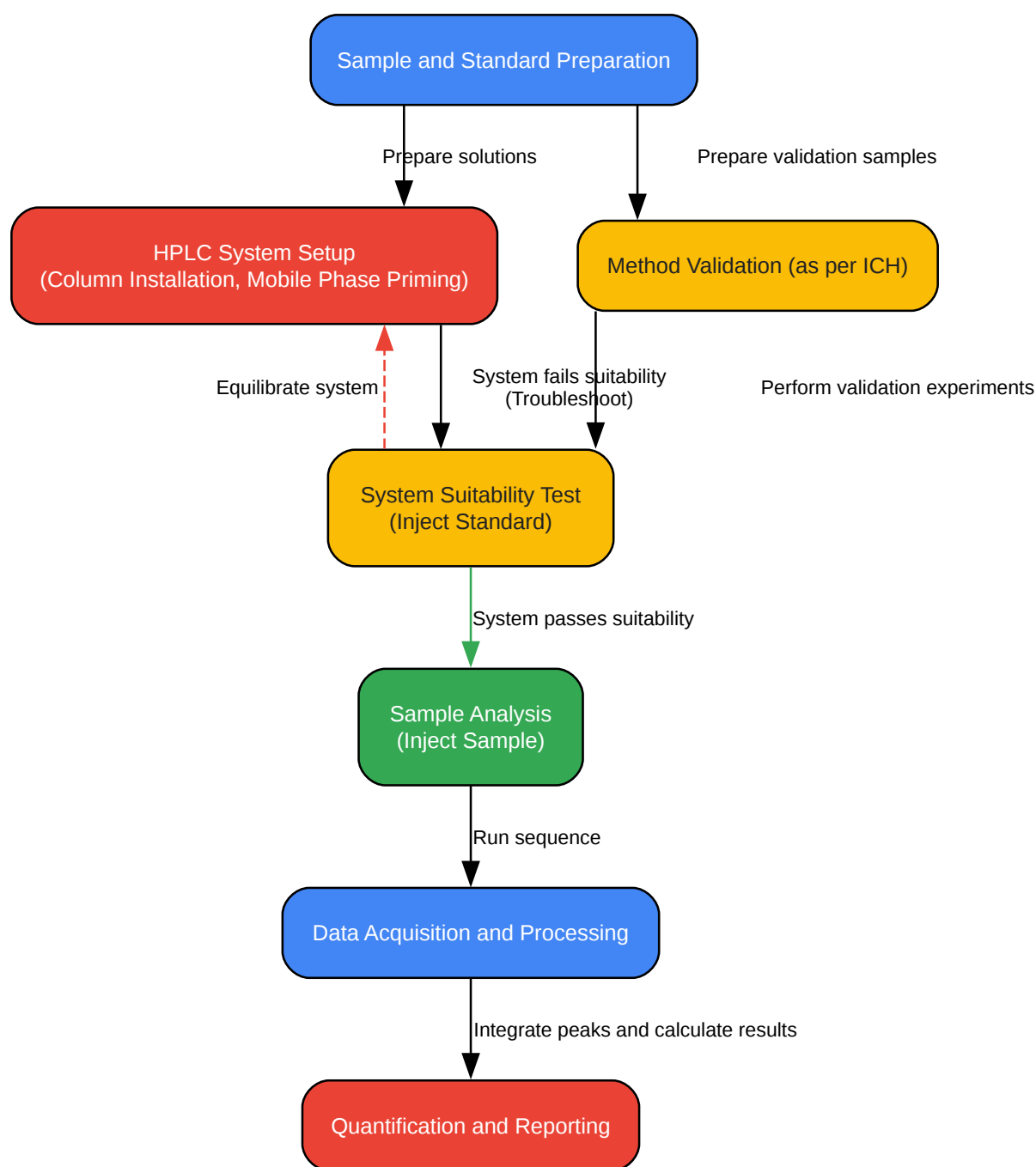
The analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines to ensure it is suitable for its intended purpose.^{[3][4][5][6]} The validation parameters include specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).

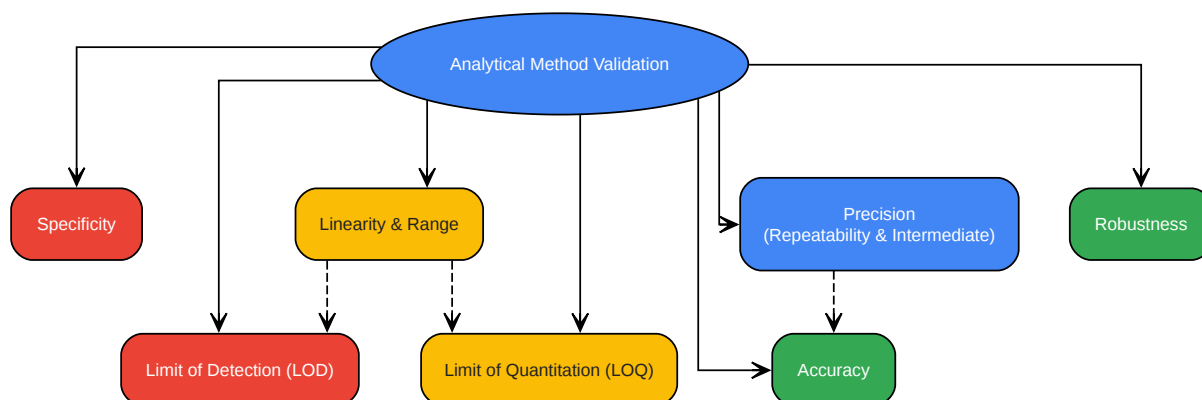
Quantitative Data Summary

The following table summarizes the expected performance characteristics of the HPLC method for the analysis of **1,4-Bis(2-hydroxy-2-propyl)benzene**.

Parameter	Typical Value	Acceptance Criteria (as per ICH)
Retention Time (min)	~ 5 - 10	Consistent retention times
Peak Asymmetry (Tailing Factor)	0.8 - 1.5	$T \leq 2.0$
Theoretical Plates (N)	> 2000	$N > 2000$
Linearity (r^2)	> 0.999	$r^2 \geq 0.99$
Accuracy (% Recovery)	98 - 102%	80 - 120% for impurities
Precision (% RSD)	< 2.0%	Repeatability ($RSD \leq 1.0\%$), Intermediate Precision ($RSD \leq 2.0\%$)
LOD ($\mu\text{g/mL}$)	~ 0.1	Signal-to-Noise ratio of 3:1
LOQ ($\mu\text{g/mL}$)	~ 0.3	Signal-to-Noise ratio of 10:1

Experimental Workflow Diagram





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